

Rehmannioside B: A Technical Guide to Biological Activity Screening

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Compound of Interest

Compound Name: *Rehmannioside B*

Cat. No.: *B12397987*

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Introduction

Rehmannioside B is an iridoid glycoside found in the root of *Rehmannia glutinosa*, a plant with a long and esteemed history in Traditional Chinese Medicine (TCM). Known as Di Huang, *Rehmannia glutinosa* is traditionally used to nourish yin, clear heat, and enrich the blood. While modern research has explored the pharmacological activities of the whole plant extract and some of its prominent constituents like catalpol and rehmannioside A, specific in-depth studies on **Rehmannioside B** are limited. This technical guide synthesizes the available information on **Rehmannioside B**, placing it within the broader context of *Rehmannia glutinosa*'s therapeutic effects and outlining the likely experimental approaches and signaling pathways involved in its mechanism of action. While direct quantitative data for **Rehmannioside B** is scarce in publicly available literature, this document extrapolates likely

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